

5-Methylindan: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: 5-Methylindan

Cat. No.: B054010

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This guide provides comprehensive safety and handling information for **5-Methylindan**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, toxicological information, handling and storage procedures, and emergency protocols.

Physical and Chemical Properties

5-Methylindan is a chemical compound with the molecular formula C₁₀H₁₂.^{[1][2]} Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	132.2 g/mol	[2]
CAS Number	874-35-1	[3]
Appearance	Not specified	
Melting Point	-93 °C	[3]
Boiling Point	110.6 °C	[3]
Flash Point	4 °C (closed cup)	[3]
Density	0.98 g/cm ³	[4]
Vapor Pressure	0.394 mmHg at 25°C	[4]

Toxicological Information

Specific quantitative toxicological data for **5-Methylindan**, such as LD50 (median lethal dose), is not readily available in published literature.^[5] However, safety data for the compound provides several hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Flammable liquids	Highly Flammable (Category 2)
Acute toxicity, oral	Harmful if swallowed (Category 4)
Skin corrosion/irritation	Irritating to skin (Category 2)
Specific target organ toxicity, single exposure	May be irritating to mucous membrane and upper respiratory system (Respiratory tract irritation, Category 3)
Specific target organ toxicity, single exposure	Vapors may cause drowsiness and dizziness (Narcotic effects, Category 3)
Aspiration hazard	Aspiration hazard if swallowed - may be harmful if swallowed and enters airways (Category 2)

Data sourced from AccuStandard Safety Information.^[3]

For the related compound, 5-Methyl-1-indanone, the following GHS hazard statements have been identified:

- H302: Harmful if swallowed.^[6]
- H319: Causes serious eye irritation.^[6]

Due to the limited specific toxicity data for **5-Methylindan**, it should be handled with care, assuming it may have similar or other potential hazards.

Handling and Storage

3.1. Safe Handling:

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)
 - Skin Protection: Wear compatible chemical-resistant gloves and a lab coat.[\[6\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.
- Hygiene: Avoid contact with skin, eyes, and clothing.[\[7\]](#) Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.[\[6\]](#)
- Ignition Sources: Keep away from open flames, hot surfaces, and sources of ignition.[\[8\]](#)

3.2. Storage:

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[8\]](#)
- Incompatibilities: Keep away from oxidizing agents and other incompatible materials.
- Storage Temperature: Store at ambient temperature ($>5^{\circ}\text{C}$).[\[3\]](#)

Accidental Release and First Aid Measures

4.1. Accidental Release:

- Personal Precautions: Evacuate personnel from the area. Wear appropriate personal protective equipment (see Section 3.1). Ensure adequate ventilation.[\[9\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[9\]](#)
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[\[9\]](#)

4.2. First Aid:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.[\[9\]](#)

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting.[\[8\]](#) If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.[\[6\]](#)

Representative Experimental Protocol: Acute Oral Toxicity Assessment (OECD 425)

As specific toxicity studies for **5-Methylindan** are not publicly available, this section describes a representative experimental protocol for determining acute oral toxicity based on the OECD Guideline 425: Acute Oral Toxicity – Up-and-Down Procedure (UDP). This method is designed to estimate the LD50 while minimizing the number of animals used.

5.1. Principle:

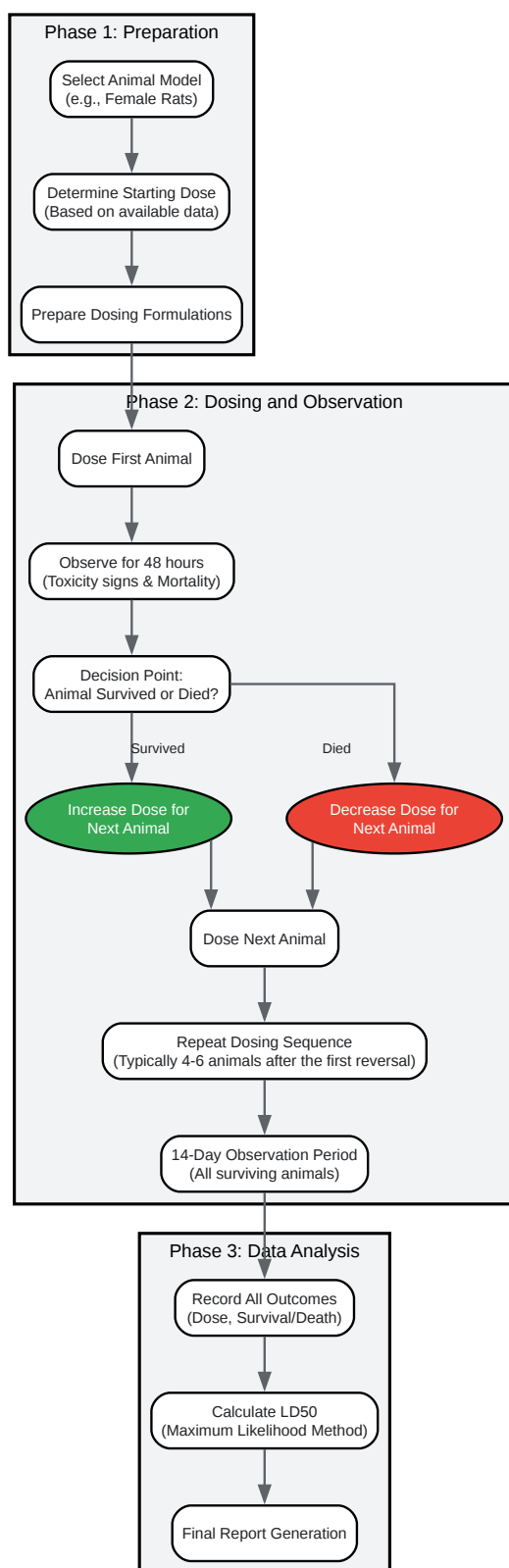
The Up-and-Down Procedure is a sequential dosing method where a single animal is dosed at a time. The dose for each subsequent animal is adjusted up or down depending on the outcome (survival or death) for the previous animal.

5.2. Methodology:

- Animal Selection: Healthy, young adult rodents (typically female rats) are used. The animals are acclimatized to the laboratory conditions before the study.
- Dose Level Selection: A starting dose is selected based on available information about the substance's toxicity or from in silico predictions. A dose progression factor (commonly 1.5 or 2.0) is also chosen.
- Administration of the Test Substance: The substance is administered orally by gavage in a suitable vehicle.

- Observation: Each animal is observed for signs of toxicity and mortality for up to 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- Dosing Procedure:
 - If the animal survives, the dose for the next animal is increased by the chosen factor.
 - If the animal dies, the dose for the next animal is decreased by the chosen factor.
- Data Analysis: The LD50 is calculated using the maximum likelihood method based on the sequence of outcomes (survival/death) and the corresponding dose levels.

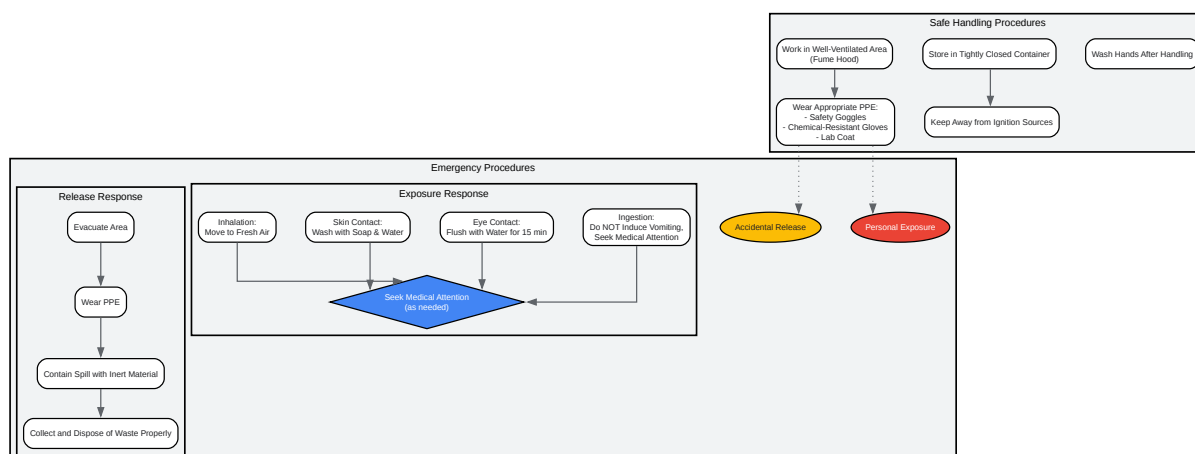
5.3. Experimental Workflow Diagram:



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Caption: OECD 425 Acute Oral Toxicity Experimental Workflow.

Safe Handling and Emergency Procedures Logical Diagram



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Caption: Safe Handling and Emergency Response for **5-Methylindan**.

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